

Personal protective equipment for handling 5-Methyltetrahydrofolate-13C5

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolate-13C5

Cat. No.: B13842878

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Essential Safety and Handling Guide for 5-Methyltetrahydrofolate-13C5

This guide provides immediate and essential safety and logistical information for handling **5-Methyltetrahydrofolate-13C5**, a stable isotope-labeled form of the primary active metabolite of folate. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **5-Methyltetrahydrofolate-13C5**, which is typically a powder, adherence to standard laboratory safety protocols is crucial. The following personal protective equipment is recommended to minimize exposure and ensure safe handling.

PPE Component	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust particles.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[1]	To prevent inhalation of the powder.
Body Protection	Laboratory coat or impervious overalls	To protect skin and clothing from contamination.[2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **5-Methyltetrahydrofolate-13C5** from the moment it is received to its final disposal is critical for laboratory safety and experimental integrity.

Upon receipt, visually inspect the container for any damage or leaks. **5-Methyltetrahydrofolate-13C5** should be stored in a tightly sealed container in a cool, dry place. The recommended storage temperature is often -20°C, and it should be protected from light.[3][4]

All handling of the powdered form of **5-Methyltetrahydrofolate-13C5** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation. [2] Avoid creating dust. For solution preparation, slowly add the powder to the solvent to prevent aerosolization.

In the event of a spill, ventilate the area and wear appropriate PPE. Carefully sweep or vacuum the spilled powder, avoiding dust generation. Place the collected material in a sealed container for disposal. Thoroughly wash the spill site after the material has been collected.

First Aid Measures

In case of accidental exposure, follow these first-aid guidelines:

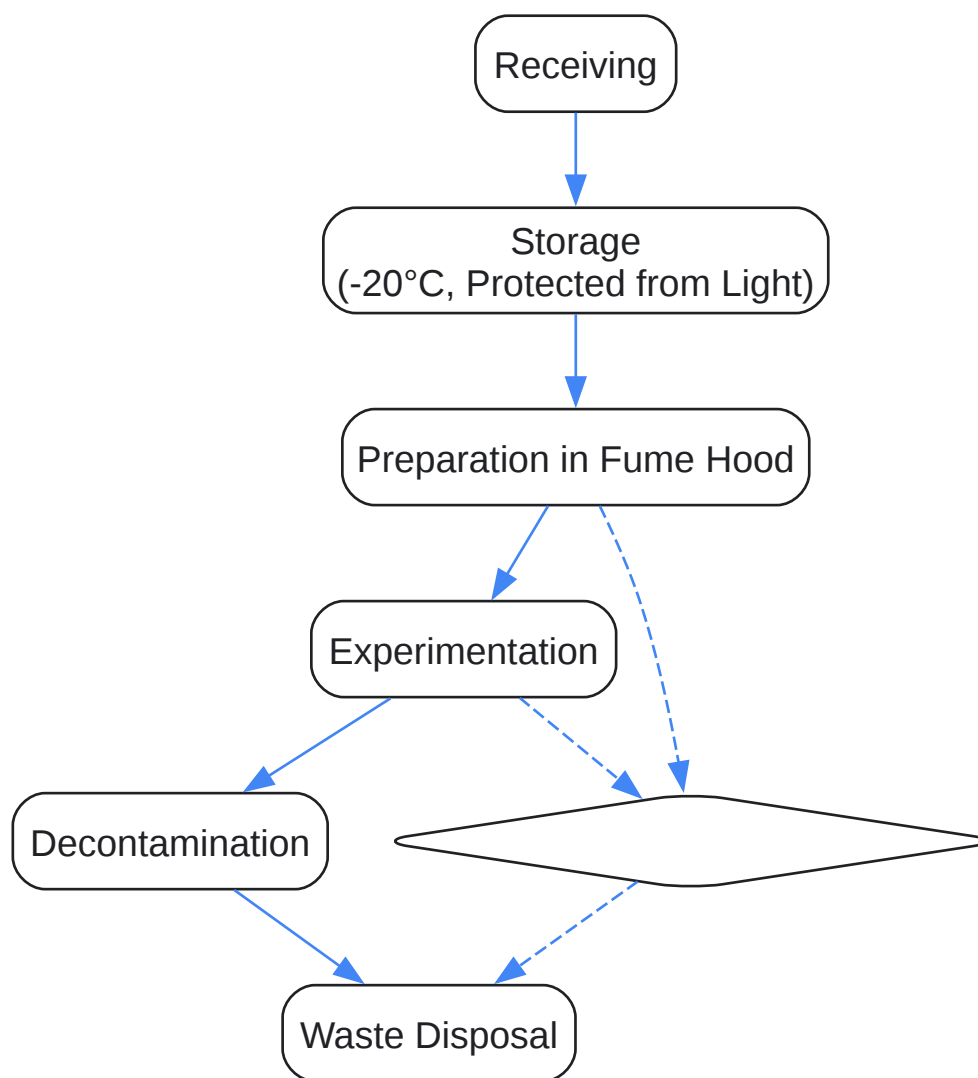
Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.
Ingestion	Wash out the mouth with water and seek immediate medical attention.

Disposal Plan

All waste materials, including empty containers, contaminated PPE, and spilled substance, should be treated as chemical waste. Dispose of the waste in sealed, properly labeled containers. Follow all local, state, and federal regulations for chemical waste disposal.

Experimental Workflow for Handling 5-Methyltetrahydrofolate-13C5

The following diagram illustrates the standard operational workflow for handling **5-Methyltetrahydrofolate-13C5** in a laboratory setting.



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Standard Laboratory Workflow for **5-Methyltetrahydrofolate-13C5**

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References

- 1. echemi.com [echemi.com]
- 2. cdn.accentuate.io [cdn.accentuate.io]

- 3. 5-Methyltetrahydrofolic acid-(glutamic acid-13C5) 99 atom % 13C, 95% (CP) | Sigma-Aldrich [sigmaaldrich.com]
- 4. 5-Methyltetrahydrofolic acid (prefolic A) (glutamic acid-13C5, 99%) CP 95% - Cambridge Isotope Laboratories, CLM-9548-0.001 [isotope.com]
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